

Application Notes and Protocols: Deprotection of 2-Methoxypropyl (MOP) Ethers

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Compound of Interest

Compound Name: 2-Methoxypropene

Cat. No.: B042093

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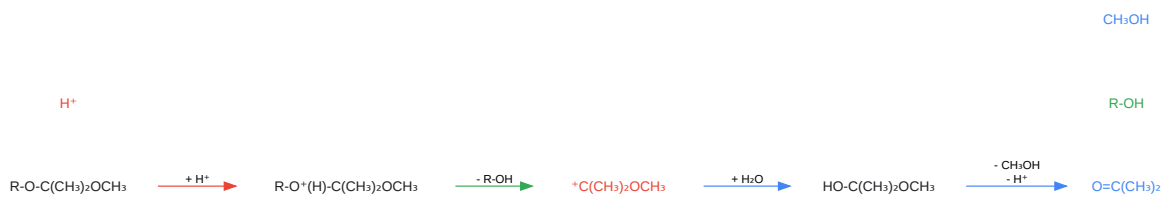
For Researchers, Scientists, and Drug Development Professionals

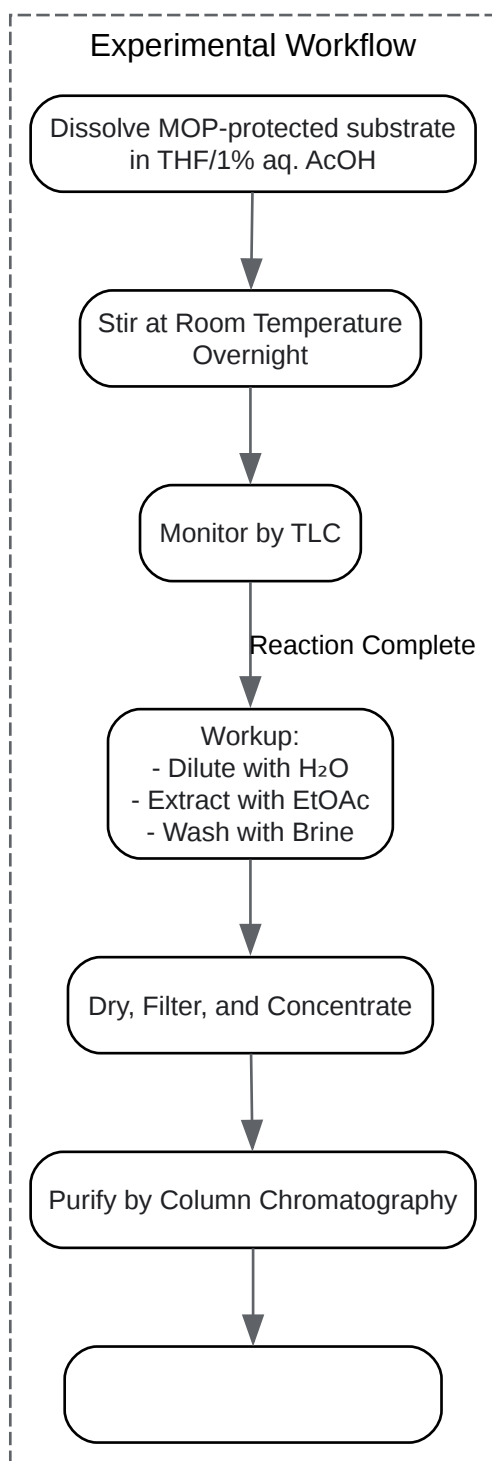
Introduction

The 2-methoxypropyl (MOP) ether is a valuable protecting group for hydroxyl functionalities in organic synthesis. As an acetal, it exhibits stability under basic and nucleophilic conditions while being readily cleaved under mild acidic conditions. This orthogonality makes it a useful tool in multi-step syntheses of complex molecules, particularly in carbohydrate chemistry and natural product synthesis. These application notes provide a detailed overview of the experimental conditions for the deprotection of MOP ethers, including quantitative data and step-by-step protocols.

Chemical Transformation and Mechanism

The deprotection of a MOP ether proceeds via an acid-catalyzed hydrolysis mechanism. The reaction is initiated by protonation of the ether oxygen, followed by cleavage of the carbon-oxygen bond to form a resonance-stabilized carbocation and the free alcohol. Subsequent reaction with water quenches the carbocation and regenerates the acidic catalyst.





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